

A Comparative Guide to Inter-laboratory Assay of Risperidone Mesylate

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Compound of Interest

Compound Name: *Risperidone mesylate*

Cat. No.: *B1679388*

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This guide provides a comparative analysis of various analytical methods for the quantification of **Risperidone mesylate**, catering to researchers, scientists, and drug development professionals. The information is synthesized from a range of studies to present a comprehensive overview of method performance.

Data Presentation: A Comparative Analysis of Analytical Methods

The following table summarizes the performance characteristics of common analytical methods used for the assay of Risperidone. This data, compiled from multiple independent studies, offers a baseline for inter-method comparison.

Parameter	UV-Vis Spectrophotometry	Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Linearity Range	2 - 40 µg/mL[1][2]	10 - 100 µg/mL[3]	0.2 - 100 ng/mL[4]
Correlation Coefficient (r ²)	> 0.999[5]	> 0.997[3]	> 0.99[6]
Accuracy (% Recovery)	98 - 102%[5]	99.00 - 101.12%[7]	95.24 - 107.68%[8]
Precision (%RSD)	< 2%[5]	< 3.27%[7]	< 15%[6]
Limit of Detection (LOD)	1.012 µg/mL[9]	0.17 - 1.79 µg/mL[3][10]	0.1 ng/mL[6]
Limit of Quantification (LOQ)	3.036 µg/mL[9]	0.5 - 5.44 µg/mL[3][10]	0.2 - 0.25 ng/mL[6][11]

Experimental Protocol: A Representative RP-HPLC Method

The following is a detailed protocol for the assay of Risperidone using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC), a widely used and robust method.

1. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis detector.
- A C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[10]

2. Reagents and Materials:

- HPLC grade Methanol
- HPLC grade Acetonitrile

- Potassium dihydrogen orthophosphate

- Risperidone reference standard

- 0.45 μm membrane filter

3. Chromatographic Conditions:

- Mobile Phase: A mixture of Methanol, Acetonitrile, and Potassium dihydrogen orthophosphate buffer (e.g., 60:10:30 v/v/v).[\[3\]](#)
- Flow Rate: 1.0 mL/min.[\[3\]](#)
- Detection Wavelength: 234 nm.[\[3\]](#)
- Injection Volume: 20 μL .[\[3\]](#)
- Column Temperature: Ambient.
- Run Time: Approximately 10 minutes.[\[3\]](#)

4. Preparation of Standard Solutions:

- Standard Stock Solution: Accurately weigh and dissolve an appropriate amount of Risperidone reference standard in the mobile phase to obtain a stock solution of a known concentration (e.g., 1 mg/mL).
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create calibration standards within the linear range of the method (e.g., 20 to 100 $\mu\text{g/mL}$).[\[3\]](#)

5. Preparation of Sample Solutions (from tablet dosage form):

- Weigh and finely powder a representative number of tablets (e.g., 20 tablets).
- Accurately weigh a portion of the powder equivalent to a single tablet's dose and transfer it to a volumetric flask.

- Add a suitable volume of the mobile phase and sonicate for approximately 20 minutes to ensure complete dissolution of the active pharmaceutical ingredient.[10]
- Dilute to the mark with the mobile phase and mix thoroughly.
- Filter the solution through a 0.45 μm membrane filter prior to injection into the HPLC system.

6. Analysis:

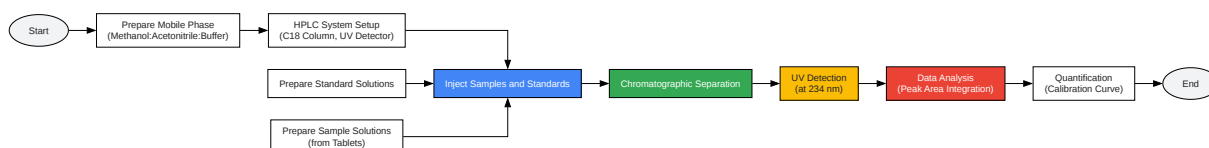
- Equilibrate the HPLC system with the mobile phase for at least 30 minutes.
- Inject the prepared standard and sample solutions into the chromatograph.
- Record the peak areas of the analyte from the resulting chromatograms.

7. Quantification:

- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Determine the concentration of Risperidone in the sample solutions by interpolating their peak areas on the calibration curve.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the RP-HPLC assay of Risperidone.



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Caption: Experimental workflow for the RP-HPLC assay of Risperidone.

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